

Essential Safety and Logistical Information for Handling ML162

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Compound of Interest

Compound Name: **ML117**

Cat. No.: **B1238370**

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Topic: Personal Protective Equipment for Handling ML162

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with ML162 (also known as CID 3689413), a covalent inhibitor of glutathione peroxidase 4 (GPX4) that induces ferroptosis.[\[1\]](#)[\[2\]](#) [\[3\]](#)[\[4\]](#) Adherence to these guidelines is essential for ensuring laboratory safety and the integrity of experimental results.

Personal Protective Equipment (PPE)

When handling ML162, a comprehensive approach to personal protection is necessary to minimize exposure and ensure safety. The following table summarizes the required PPE.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Chemical safety glasses/goggles or a full-face shield.	To protect against splashes or dust, which may cause eye irritation. ^[5]
Hand Protection	Wear resistant gloves (e.g., nitrile). Discard gloves that show tears, pinholes, or signs of wear.	To prevent skin contact. Wash hands thoroughly after handling. ^[6]
Skin and Body Protection	Lab coat, apron, or coveralls as appropriate. Closed-toe shoes are mandatory.	To prevent skin contact and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols may be generated, use a NIOSH-approved respirator.	To avoid inhalation of dust or vapors. ^[5]

Handling and Storage

Proper handling and storage are critical to maintain the stability of ML162 and ensure the safety of laboratory personnel.

- **Handling:** Avoid all personal contact, including inhalation.^[5] Do not ingest, inhale, or allow contact with eyes, skin, or clothing.^[1] Wash hands and any exposed skin thoroughly after handling.^{[1][3]} ML162 should be handled in a well-ventilated area, preferably under a chemical fume hood, especially when working with the solid form or preparing stock solutions.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.^[6] The compound is supplied as a crystalline solid and should be stored at -20°C for long-term stability (≥ 4 years).^[1]

Quantitative Data Summary

The following table summarizes key quantitative data for ML162.

Property	Value	Source
CAS Number	1035072-16-2	[1] [2] [3] [7]
Molecular Formula	C ₂₃ H ₂₂ Cl ₂ N ₂ O ₃ S	[1] [2] [3]
Molecular Weight	477.4 g/mol	[1] [2] [3]
Appearance	Crystalline solid	[1]
Purity	≥95% to ≥98% (HPLC)	[1] [3]
Storage Temperature	-20°C	[1]
Solubility	DMSO: ~25 mg/mL mg/mL Dimethylformamide: ~10 mg/mL	[1]
Aqueous Solubility	Sparingly soluble. For aqueous buffers, first dissolve in DMSO then dilute. A 1:4 solution of DMSO:PBS (pH 7.2) yields a solubility of approximately 0.2 mg/mL. Aqueous solutions are not recommended for storage for more than one day.	[1]

Experimental Protocols

General Protocol for In Vitro Cell-Based Assays:

This protocol provides a general guideline for treating cells with ML162 to induce ferroptosis. Specific concentrations and incubation times will need to be optimized for your particular cell line and experimental conditions.

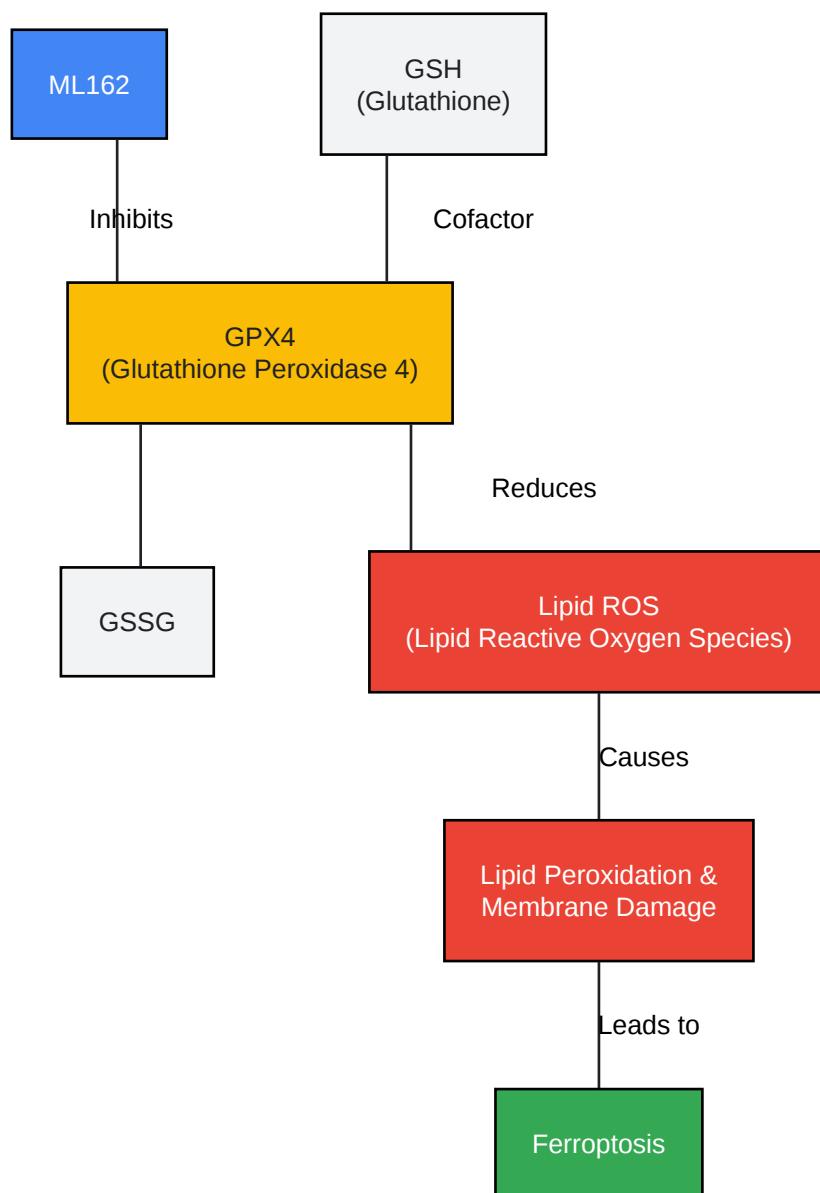
- Stock Solution Preparation:

- Prepare a high-concentration stock solution of ML162 by dissolving the solid compound in an appropriate organic solvent such as DMSO.[\[1\]](#) For example, to prepare a 10 mM stock solution, dissolve 4.774 mg of ML162 in 1 mL of DMSO.

- Sonicate if necessary to ensure complete dissolution.[4]
- Store the stock solution at -80°C for up to one year.[4]
- Cell Seeding:
 - Seed cells in appropriate culture vessels (e.g., 96-well plates) at a density that will ensure they are in the exponential growth phase at the time of treatment.
 - Allow cells to adhere and grow overnight under standard culture conditions (e.g., 37°C, 5% CO2).
- Treatment with ML162:
 - On the day of the experiment, prepare working solutions of ML162 by diluting the stock solution in cell culture medium to the desired final concentrations. Note that the final DMSO concentration should be kept low (typically ≤0.5%) to avoid solvent-induced toxicity.
 - Remove the old medium from the cells and replace it with the medium containing the various concentrations of ML162.
 - Include appropriate controls, such as a vehicle control (medium with the same concentration of DMSO as the highest ML162 concentration) and a positive control for ferroptosis if available (e.g., Erastin or RSL3).
- Incubation:
 - Incubate the cells for the desired period (e.g., 4-24 hours).[4]
- Assessing Cell Viability and Ferroptosis:
 - After incubation, assess cell viability using a suitable method, such as a resazurin-based assay or trypan blue exclusion.
 - To confirm that cell death is due to ferroptosis, co-treatment with a ferroptosis inhibitor like Ferrostatin-1 can be performed.[8]

Signaling Pathway and Workflow

ML162 induces a form of regulated cell death called ferroptosis. It primarily acts by covalently inhibiting glutathione peroxidase 4 (GPX4), a key enzyme that detoxifies lipid peroxides.[2][4] Inhibition of GPX4 leads to an accumulation of lipid reactive oxygen species (ROS), resulting in oxidative damage to the cell membrane and ultimately cell death. Some studies also suggest that ML162 can inhibit thioredoxin reductase 1 (TXNRD1).[8]



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Caption: Mechanism of ML162-induced ferroptosis via inhibition of GPX4.

Disposal Plan

Unused ML162 and contaminated materials should be disposed of as chemical waste in accordance with local, state, and federal regulations.

- Solid Waste: Collect solid ML162 and any contaminated disposable labware (e.g., pipette tips, tubes) in a designated, labeled hazardous waste container.
- Liquid Waste: Collect liquid waste containing ML162, such as unused stock solutions or cell culture medium, in a labeled hazardous waste container. Do not pour down the drain.
- Decontamination: Decontaminate work surfaces with an appropriate solvent and cleaning agent.
- Waste Disposal Vendor: All waste must be disposed of through an approved hazardous waste disposal company. Ensure that the waste is properly packaged and labeled before collection.

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